

# An In-depth Technical Guide to 2-Amino-5methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzoic acid

Cat. No.: B122808

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CAS Number: 6705-03-9

This technical guide provides a comprehensive overview of **2-Amino-5-methoxybenzoic acid**, a pivotal chemical intermediate in pharmaceutical and research applications. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis, applications, and safety protocols.

## **Chemical and Physical Properties**

**2-Amino-5-methoxybenzoic acid**, also known as 5-Methoxyanthranilic acid, is an aromatic amino acid derivative. Its molecular structure, featuring both an amino and a methoxy group, imparts unique solubility and reactivity characteristics that are highly valued in organic synthesis.[1]

Table 1: Physicochemical Properties of 2-Amino-5-methoxybenzoic acid



Property	Value	Reference
CAS Number	6705-03-9	[1][2][3][4]
Molecular Formula	СвН9NОз	[1][2][3]
Molecular Weight	167.16 g/mol	[1][2][3][5]
Appearance	Grey to brown solid	[1]
Melting Point	148-152 °C	[1]
Purity	≥ 97%	[1]
InChI Key	UMKSAURFQFUULT- UHFFFAOYSA-N	[5]
SMILES String	COc1ccc(N)c(c1)C(O)=O	

## **Synthesis and Experimental Protocols**

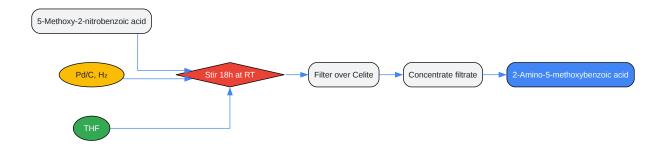
The primary synthetic route to **2-Amino-5-methoxybenzoic acid** involves the reduction of a nitro precursor.[6] A common and efficient method is the catalytic hydrogenation of 5-methoxy-2-nitrobenzoic acid.[5][7]

Experimental Protocol: Synthesis via Catalytic Hydrogenation[5]

- Starting Material: 5-Methoxy-2-nitrobenzoic acid (30.0 g, 152.2 mmol)
- Catalyst: 10% Palladium on carbon (Pd/C) (300 mg)
- Solvent: Tetrahydrofuran (THF) (250 mL)
- Reaction Conditions: The mixture is stirred under a hydrogen balloon at room temperature for 18 hours.[5]
- Work-up:
  - The catalyst is removed by filtration over Celite.
  - The filtrate is concentrated under reduced pressure.



- Product: 2-Amino-5-methoxybenzoic acid is obtained as a brown solid (25.0 g, 98% yield).
- Analysis:
  - $\circ$  LCMS m/z = 168.1 (M+1), 150.1 (M-17)
  - ¹H NMR (400 MHz, DMSO-d<sub>6</sub>): δ 7.31 (d, J=2.8 Hz, 1H), 6.61 (dd, J=8.8, 3.2 Hz, 1H), 6.44 (d, J=8.8 Hz, 1H), 3.60 (s, 3H)



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Synthesis workflow for **2-Amino-5-methoxybenzoic acid**.

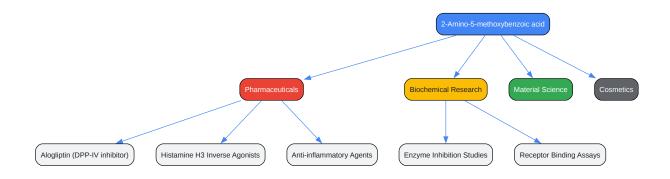
### **Applications in Research and Drug Development**

**2-Amino-5-methoxybenzoic acid** is a versatile building block in the synthesis of a wide range of pharmaceutical compounds and research chemicals.[1][3]

Pharmaceutical Development: It is a key intermediate in the synthesis of various therapeutic
agents, including anti-inflammatory and anticonvulsant drugs.[8] Notably, it is used in the
production of Alogliptin, a selective inhibitor of dipeptidyl peptidase IV (DPP-IV) for treating
type 2 diabetes, and in the synthesis of quinazolinone derivatives that act as histamine H3
receptor inverse agonists.[4][9][10]



- Biochemical Research: This compound is utilized in studies investigating enzyme activity and metabolic pathways.[1] Its derivatives are explored for their potential to modulate neurotransmitter pathways, particularly histamine H<sub>3</sub> receptor activity.[6]
- Material Science: It can be incorporated into polymers to enhance thermal stability and mechanical properties.[1]
- Cosmetic Industry: Due to potential anti-inflammatory properties, it is being explored for use in skincare products.[1]



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Key application areas of **2-Amino-5-methoxybenzoic acid**.

# Safety and Handling

Appropriate safety precautions must be observed when handling **2-Amino-5-methoxybenzoic** acid.

Table 2: GHS Hazard Information



Hazard Class	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11] A dust mask (type N95 or equivalent) is also recommended.
- Handling: Avoid breathing dust and contact with skin and eyes.[12] Use only in a well-ventilated area.[11] Wash hands thoroughly after handling.[13]
- Storage: Store in a cool (0-8 °C), well-ventilated place and keep the container tightly closed. [1][11]
- Spills: For minor spills, clean up immediately, avoiding dust generation. For major spills, alert emergency responders and advise personnel in the area.[12]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[11][14]

This guide summarizes the essential technical information for **2-Amino-5-methoxybenzoic acid**, providing a foundation for its safe and effective use in research and development. For further details, consult the referenced safety data sheets and technical literature.

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